

# An In-Depth Technical Guide to the Safety of Dodecanophenone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dodecanophenone

Cat. No.: B154281

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data for **Dodecanophenone** (CAS No. 1674-38-0), a long-chain alkyl phenyl ketone. Given the limited direct toxicological data on **Dodecanophenone**, this guide incorporates a read-across approach, leveraging data from structurally similar compounds to provide a robust safety assessment. This information is critical for researchers, scientists, and drug development professionals who handle or intend to use this compound in their work.

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to its safe handling and use. **Dodecanophenone**, also known as 1-phenyl-1-dodecanone or undecyl phenyl ketone, is a solid at room temperature with the molecular formula  $C_{18}H_{28}O$ .<sup>[1]</sup> Key quantitative physical and chemical data are summarized in Table 1.

Table 1: Physical and Chemical Properties of **Dodecanophenone**

Property	Value	Reference
Molecular Weight	260.41 g/mol	[1]
Melting Point	44 - 47 °C (111.2 - 116.6 °F)	[1]
Boiling Point	214 - 215 °C (417.2 - 419 °F) at 16 mmHg	[1]
Flash Point	> 109 °C (> 228.2 °F)	[1]
Water Solubility	No information available	[1]
Appearance	Beige solid	[1]
Odor	Odorless	[1]

## Toxicological Profile

Direct and comprehensive toxicological data for **Dodecanophenone** is not readily available in public databases or regulatory submissions. Safety Data Sheets for **Dodecanophenone** often state that no acute toxicity information is available and that the substance is not classified as hazardous based on available data.[1] In such cases, a read-across approach, using data from structurally similar chemicals, is a scientifically valid method for assessing potential hazards.

## Acute Toxicity

No specific LD50 (lethal dose, 50%) values for **Dodecanophenone** through oral, dermal, or inhalation routes were found in the reviewed literature.

## Skin Irritation and Corrosion

Specific studies on the skin irritation or corrosion potential of **Dodecanophenone** are not publicly available.

## Eye Irritation

No dedicated studies on the eye irritation potential of **Dodecanophenone** were identified.

## Sensitization

There is no available data to assess the potential of **Dodecanophenone** to cause skin sensitization.

## Genotoxicity

No studies were found that specifically investigate the genotoxic potential of **Dodecanophenone**.

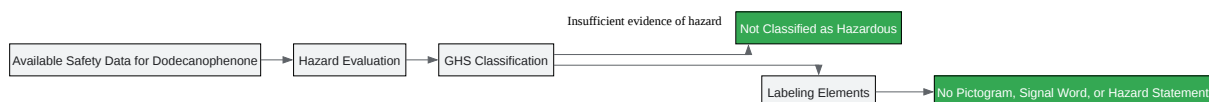
## Carcinogenicity, Mutagenicity, and Reproductive Toxicity (CMR)

Information regarding the carcinogenic, mutagenic, or reproductive toxicity of **Dodecanophenone** is not available.

## GHS Classification and Labeling

Based on the currently available information, **Dodecanophenone** is not classified as a hazardous substance.[1] Consequently, it does not have specific hazard pictograms, signal words, or hazard statements under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

The logical workflow for GHS classification based on available data is illustrated in the following diagram.



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GHS classification workflow for **Dodecanophenone**.

## Experimental Protocols (General)

While specific experimental data for **Dodecanophenone** is lacking, this section outlines the standard methodologies for key toxicological endpoints. These protocols are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), and would be the standard for generating any new data for this substance.

## Acute Oral Toxicity (OECD 423)

The acute oral toxicity test provides information on the health hazards likely to arise from a single oral exposure to a substance. The general workflow for such a study is as follows:



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General workflow for an acute oral toxicity study.

## Skin Irritation/Corrosion (OECD 404)

This test determines the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage. The experimental workflow is depicted below:



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General workflow for a skin irritation/corrosion study.

## Eye Irritation/Corrosion (OECD 405)

This study evaluates the potential of a substance to cause damage to the eye. The general procedure is as follows:



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General workflow for an eye irritation/corrosion study.

## Handling and Storage Recommendations

Given the lack of specific hazard data, prudent laboratory practices should be followed when handling **Dodecanophenone**.

- Engineering Controls: Use in a well-ventilated area.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses with side-shields or goggles.
  - Skin Protection: Wear protective gloves and a laboratory coat.
  - Respiratory Protection: Not required under normal conditions of use.
- Storage: Keep in a dry, cool, and well-ventilated place. Keep the container tightly closed.<sup>[1]</sup> Store away from strong oxidizing agents.<sup>[1]</sup>

## Conclusion and Recommendations for Further Work

The currently available data for **Dodecanophenone** is insufficient to perform a comprehensive hazard assessment. While it is not classified as a hazardous substance, the absence of data does not equate to an absence of hazard. For researchers and drug development professionals, it is recommended to handle **Dodecanophenone** with care, following standard laboratory safety procedures.

To address the existing data gaps, the following studies, conducted according to international guidelines (e.g., OECD), are recommended:

- Acute oral, dermal, and inhalation toxicity studies.

- Skin and eye irritation/corrosion studies.
- A skin sensitization study.
- A battery of in vitro genotoxicity tests.

Generating this data would allow for a definitive GHS classification and provide the necessary information for a complete risk assessment, ensuring the safe use of **Dodecanophenone** in research and development.

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## References

- 1. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safety of Dodecanophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154281#dodecanophenone-safety-data-sheet-sds-information]

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